

# Molecular formula and weight of strontium malonate

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## Compound of Interest

Compound Name: Strontium malonate

Cat. No.: B3062150

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## Strontium Malonate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental physicochemical properties of **strontium malonate**, a compound of interest in biomedical research, particularly in the context of bone metabolism.

## Core Molecular Data

The fundamental molecular characteristics of **strontium malonate** are summarized below. These data form the basis for stoichiometric calculations, solution preparation, and analytical characterization.

| Parameter         | Value         | Reference |
|-------------------|---------------|-----------|
| Molecular Formula | $C_3H_2O_4Sr$ | [1]       |
| Molecular Weight  | 189.66 g/mol  | [1]       |

The molecular weight is derived from the atomic weights of its constituent elements: Strontium (Sr), Carbon (C), Hydrogen (H), and Oxygen (O).

| Element   | Symbol  | Atomic Weight ( g/mol ) | Count | Total Weight ( g/mol ) |
|-----------|---------|-------------------------|-------|------------------------|
| Strontium | Sr      | 87.62                   | 1     | 87.62                  |
| Carbon    | C       | 12.011                  | 3     | 36.033                 |
| Hydrogen  | H       | 1.008                   | 2     | 2.016                  |
| Oxygen    | O       | 15.999                  | 4     | 63.996                 |
| Total     | 189.665 |                         |       |                        |

## Physicochemical Properties

**Strontium malonate** typically presents as a solid powder.<sup>[1]</sup> Further characterization of its physical and chemical properties, such as solubility and stability, is crucial for its application in experimental and developmental settings.

## Biological Context and Potential Applications

**Strontium malonate** has been identified as a calcium-sensing receptor agonist.<sup>[1]</sup> This characteristic positions it as a compound of interest for potential therapeutic applications, notably in the management of postmenopausal osteoporosis.<sup>[1]</sup> The malonate moiety is the ionized form of malonic acid, a simple dicarboxylic acid.

Further research into the specific signaling pathways activated by **strontium malonate** and detailed experimental protocols for its synthesis and biological evaluation is ongoing. As more data becomes available, the understanding of its mechanism of action and therapeutic potential will be further elucidated.

## Future Directions

A comprehensive understanding of **strontium malonate** for drug development necessitates further investigation into its pharmacological and toxicological profiles. Key areas for future research include:

- **Detailed Pharmacokinetics:** Absorption, distribution, metabolism, and excretion (ADME) studies are essential to understand its behavior in biological systems.

- Mechanism of Action: Elucidation of the specific signaling cascades initiated by the activation of the calcium-sensing receptor.
- In Vivo Efficacy: Preclinical and clinical studies to validate its therapeutic effects on bone density and fracture risk.
- Formulation Development: Optimization of delivery systems to enhance bioavailability and patient compliance.

As the body of research on **strontium malonate** expands, this document will be updated to reflect the latest findings and provide a more in-depth resource for the scientific community.

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## References

- 1. medkoo.com [medkoo.com]
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